

Zearalenone- $^{13}\text{C}_{18}$ CAS number and safety data sheet

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Compound of Interest

Compound Name: Zearalenone- $^{13}\text{C}_{18}$

Cat. No.: B12469024

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An In-depth Technical Guide to Zearalenone- $^{13}\text{C}_{18}$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Zearalenone- $^{13}\text{C}_{18}$, an isotopically labeled form of the mycotoxin Zearalenone. It is intended for use by professionals in research and development who require detailed information on its properties, handling, and application, particularly as an internal standard in quantitative analysis.

Compound Identification and Physicochemical Properties

Zearalenone- $^{13}\text{C}_{18}$ is a stable isotope-labeled version of Zearalenone, a mycotoxin with estrogenic properties produced by fungi of the *Fusarium* genus.^{[1][2]} The carbon-13 labeling makes it an ideal internal standard for quantification of Zearalenone in various matrices by mass spectrometry-based methods, as it co-elutes with the unlabeled analyte but is distinguishable by its mass-to-charge ratio.^{[3][4]}

Property	Value	Source
CAS Number	911392-43-3	[1][5][6]
Synonyms	FES- ¹³ C ₁₈ , Mycotoxin F2- ¹³ C ₁₈ , Toxin F2- ¹³ C ₁₈ , Zenone- ¹³ C ₁₈	[1]
Molecular Formula	[¹³ C] ₁₈ H ₂₂ O ₅	[1]
Formula Weight	336.2 g/mol	[1]
Purity	≥98%	[1][2]
Appearance	Typically supplied as a solution in acetonitrile, appearing as a colorless to light yellow liquid.	[1][2]
Solubility	Soluble in acetonitrile.	[1]
Storage Temperature	-20°C	[6]

Safety Data Sheet Summary

Zearalenone-¹³C₁₈ is typically supplied in an acetonitrile solution, and therefore the safety precautions for this solvent are paramount. The following table summarizes the key safety information from available Safety Data Sheets (SDS).

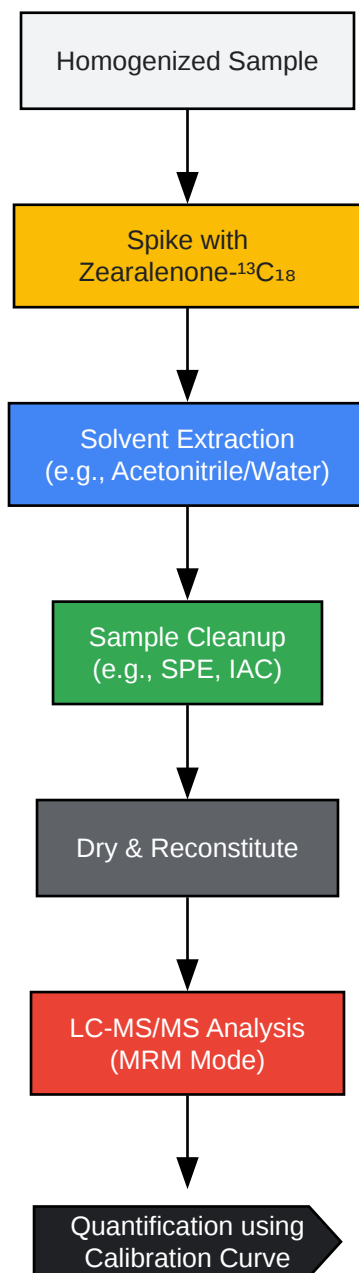
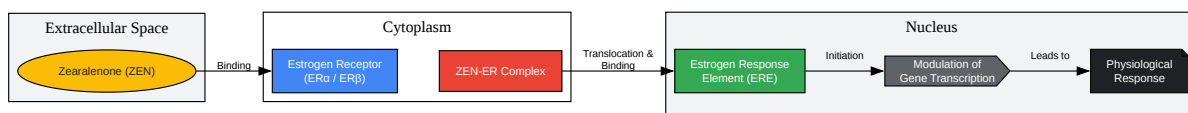
Section	Hazard Information
Hazards Identification	Flammable Liquid: Highly flammable liquid and vapor (H225).[5][7] Acute Toxicity: Harmful if swallowed (H302), in contact with skin (H312), or if inhaled (H332).[5][7] Eye Irritation: Causes serious eye irritation (H319).[7]
First-Aid Measures	Inhalation: Move person to fresh air. Seek medical advice if symptoms persist.[5][7] Skin Contact: Remove contaminated clothing immediately. Rinse skin with plenty of water.[5][7] Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical attention.[5][7] Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[5][8]
Handling and Storage	Handling: Use in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection. Keep away from heat, sparks, open flames, and hot surfaces. Avoid breathing dust/fume/gas/mist/vapors/spray.[7][8] Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep cool.[8]
Personal Protection	Eye/Face Protection: Wear safety glasses with side-shields. Skin Protection: Wear protective gloves. Respiratory Protection: Use a properly fitted, air-purifying or air-fed respirator if a risk assessment indicates this is necessary.

Biological Activity and Mechanism of Action

While Zearalenone-¹³C₁₈'s primary application is as an analytical standard, its biological activity is identical to that of unlabeled Zearalenone. Zearalenone and its metabolites exhibit estrogen-

like activity by competitively binding to estrogen receptors (ERs), specifically ER α and ER β .^[1]
^[5] This interaction can disrupt the endocrine system and lead to various reproductive issues.^[2]
^[5]

The binding of Zearalenone to ERs initiates a signaling cascade similar to that of endogenous estrogens. This process involves the translocation of the Zearalenone-ER complex to the nucleus, where it acts as a transcriptional activating factor, modulating the expression of estrogen-responsive genes.^[1] This can lead to a range of physiological effects, including hyperestrogenism, and has been implicated in promoting the proliferation of estrogen-receptor-positive (ER+) cancer cells.^[2]^[6]



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